

In-Depth Technical Guide to 5-Hydroxyisophthalamide (CAS 68052-43-7)

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-Hydroxyisophthalamide** (CAS number 68052-43-7), a chemical compound with growing interest in various research and development fields. This document details its chemical and physical properties, provides a plausible synthesis pathway, explores its current and potential applications, and lists key suppliers. Notably, this guide clarifies a common point of confusion regarding its CAS number, which has been erroneously associated with a silicone polymer in some commercial databases. Authoritative sources confirm that CAS 68052-43-7 correctly identifies **5-Hydroxyisophthalamide**.

Chemical Identity and Properties

5-Hydroxyisophthalamide, also known as 1,3-Benzenedicarboxamide, 5-hydroxy-, is a small organic molecule. Its core structure consists of a benzene ring substituted with two carboxamide groups and one hydroxyl group.

Table 1: Chemical and Physical Properties of **5-Hydroxyisophthalamide**

Property	Value	Reference
CAS Number	68052-43-7	
Molecular Formula	C ₈ H ₈ N ₂ O ₃	
Molecular Weight	180.16 g/mol	
IUPAC Name	5-hydroxybenzene-1,3-dicarboxamide	
Synonyms	5-Hydroxyisophthaldiamide	
Appearance	White to off-white powder	
Storage	2-8°C, keep in a dark place, sealed in dry	

[\[1\]](#)Table 2: Computed Properties of **5-Hydroxyisophthalamide**

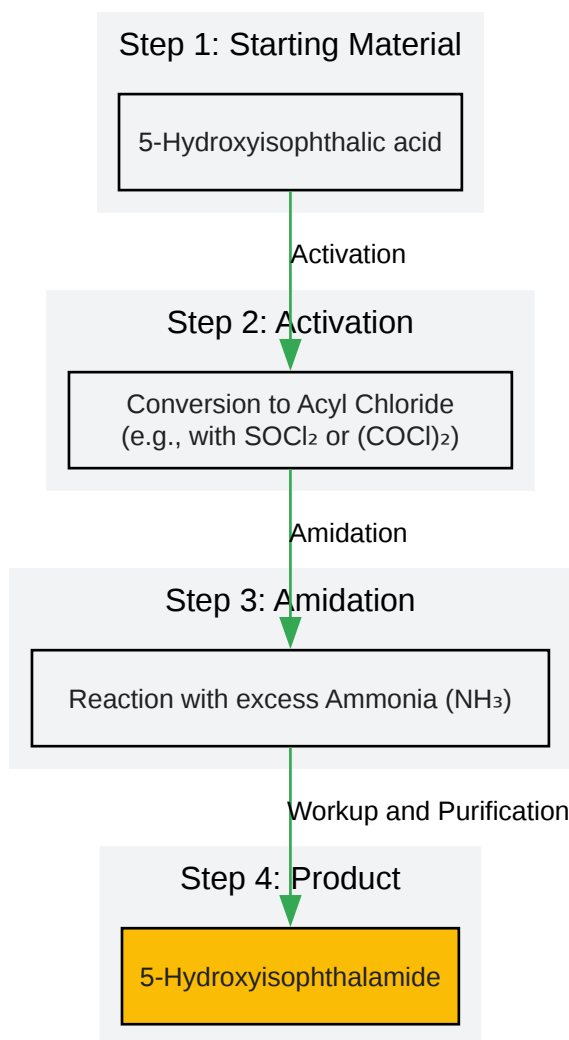
Property	Value
XLogP3-AA	-0.7
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	2
Exact Mass	180.05349212 Da
Monoisotopic Mass	180.05349212 Da
Topological Polar Surface Area	106 Å ²
Heavy Atom Count	13

Synthesis

While specific, detailed experimental protocols for the synthesis of **5-Hydroxyisophthalamide** are not readily available in public literature, a plausible synthetic route can be devised based on standard organic chemistry principles. A common approach would involve the amidation of a suitable carboxylic acid precursor.

A potential synthesis workflow is outlined below:

Plausible Synthesis Workflow for 5-Hydroxyisophthalamide



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Plausible synthesis workflow for **5-Hydroxyisophthalamide**.

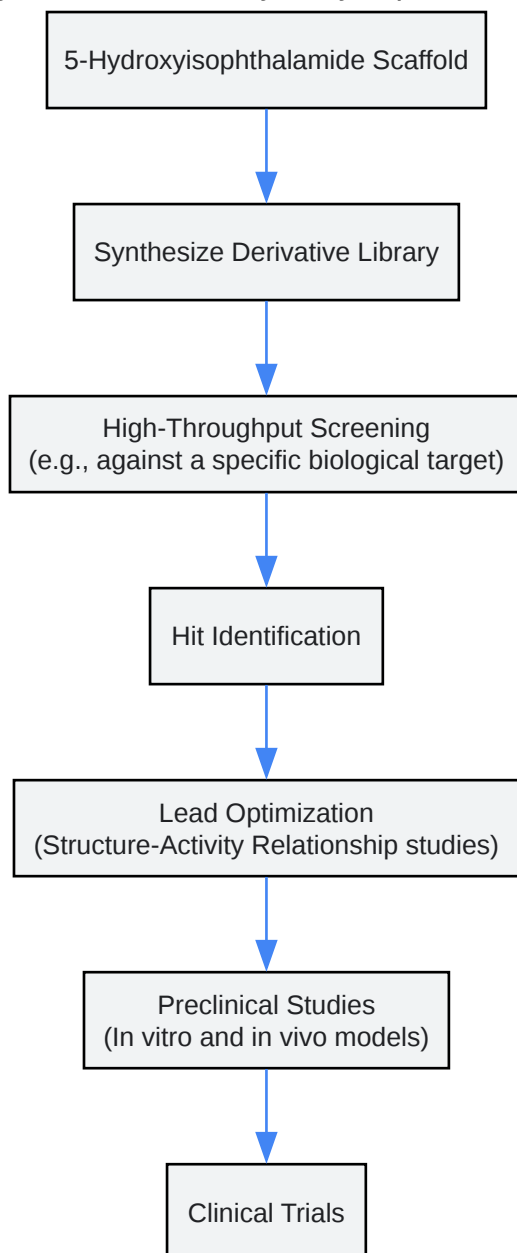
Applications and Research Interest

5-Hydroxyisophthalamide and its derivatives are gaining attention in several areas of scientific research, primarily in medicinal chemistry and materials science.

- **Coordination Chemistry and Luminescence:** The 2-hydroxyisophthalamide motif is a key component in ligands designed for the sensitization of lanthanide luminescence. These complexes have potential applications in time-resolved fluoroimmunoassays due to their long-lived luminescence and good aqueous stability.[\[2\]](#)
- **Neurodegenerative Disease Research:** Derivatives of 2-hydroxyisophthalamide have been investigated for their potential to modulate the aggregation of α -synuclein, a protein implicated in Parkinson's disease. Studies have explored how these small molecules can influence the aggregation process and potentially mitigate the toxicity of α -synuclein oligomers.[\[3\]](#)
- **Drug Discovery and Medicinal Chemistry:** The core structure of **5-Hydroxyisophthalamide** can serve as a scaffold for the development of novel therapeutic agents. The functional groups on the molecule offer sites for chemical modification to create derivatives with specific biological activities.

The logical workflow for investigating the therapeutic potential of **5-Hydroxyisophthalamide** derivatives can be visualized as follows:

Drug Discovery Workflow for 5-Hydroxyisophthalamide Derivatives



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Drug discovery workflow for **5-Hydroxyisophthalamide** derivatives.

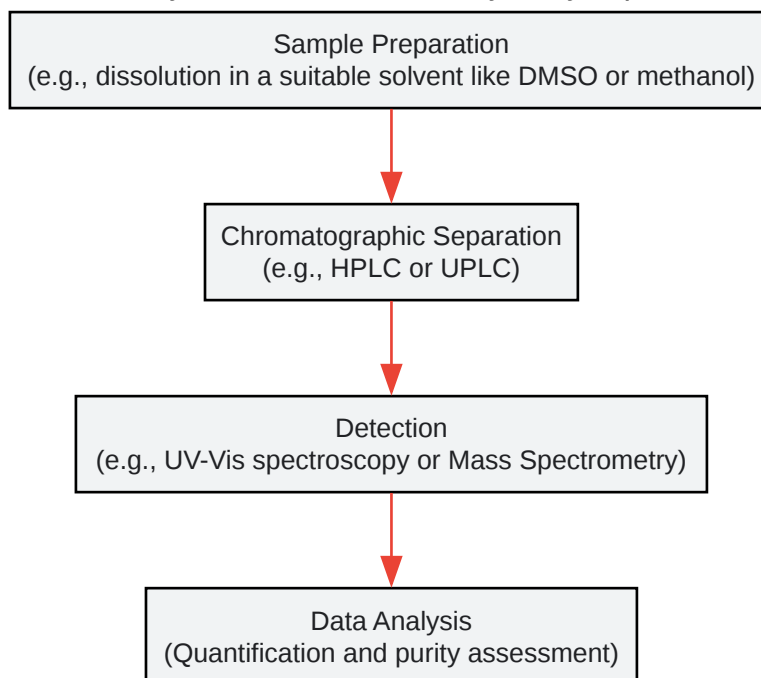
Experimental Protocols

Detailed, validated experimental protocols for **5-Hydroxyisophthalamide** are not widely published. However, researchers can adapt general methodologies for the analysis and use of similar aromatic amides.

General Analytical Approach:

A general workflow for the analysis of **5-Hydroxyisophthalamide** would typically involve the following steps:

General Analytical Workflow for 5-Hydroxyisophthalamide



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General analytical workflow for **5-Hydroxyisophthalamide**.

Suppliers

5-Hydroxyisophthalamide (CAS 68052-43-7) is available from a number of chemical suppliers that specialize in research and fine chemicals. It is important to verify the CAS number and product specifications with the supplier before purchasing.

Table 3: Selected Suppliers of **5-Hydroxyisophthalamide**

Supplier	Website
Alchem Pharmtech	--INVALID-LINK--
Biotuva Life Sciences	--INVALID-LINK--

Note: This is not an exhaustive list and other suppliers may be available.

Conclusion

5-Hydroxyisophthalamide is a versatile chemical building block with demonstrated and potential applications in diverse fields of research and development. This guide has provided a consolidated source of technical information on its properties, synthesis, and applications, while also clarifying its correct chemical identity. As research into this and related compounds continues, its utility in areas such as diagnostics, therapeutics, and materials science is likely to expand. Researchers are encouraged to consult the primary literature for the most recent findings and detailed experimental procedures.

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References

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